

# Butylcyclopentane CAS number and IUPAC nomenclature

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## Compound of Interest

Compound Name: *Butylcyclopentane*

Cat. No.: *B043849*

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## An In-depth Technical Guide to **Butylcyclopentane**

This guide provides a comprehensive overview of **butylcyclopentane**, tailored for researchers, scientists, and professionals in drug development. It covers its chemical identity, physicochemical properties, synthesis protocols, and key applications, with a focus on presenting data in a clear and accessible format.

## Chemical Identity and Nomenclature

**Butylcyclopentane** is a cycloalkane hydrocarbon consisting of a five-membered cyclopentane ring substituted with a butyl group. Its chemical identity is well-established through various nomenclature and registry systems.

Identifier	Value
IUPAC Name	butylcyclopentane[1][2]
CAS Number	2040-95-1[2][3][4][5][6][7][8][9][10][11]
Molecular Formula	C <sub>9</sub> H <sub>18</sub> [1][2][3][5][6][8][9][10][11]
Molecular Weight	126.24 g/mol [1][2][3]
Synonyms	n-Butylcyclopentane[2][3][5][6][8][9][10][11]
InChI Key	ZAGHKONXGGSVDV-UHFFFAOYSA-N[2][3][5][8][9][10][11]
SMILES	CCCCC1CCCC1[2][3]

## Physicochemical Properties

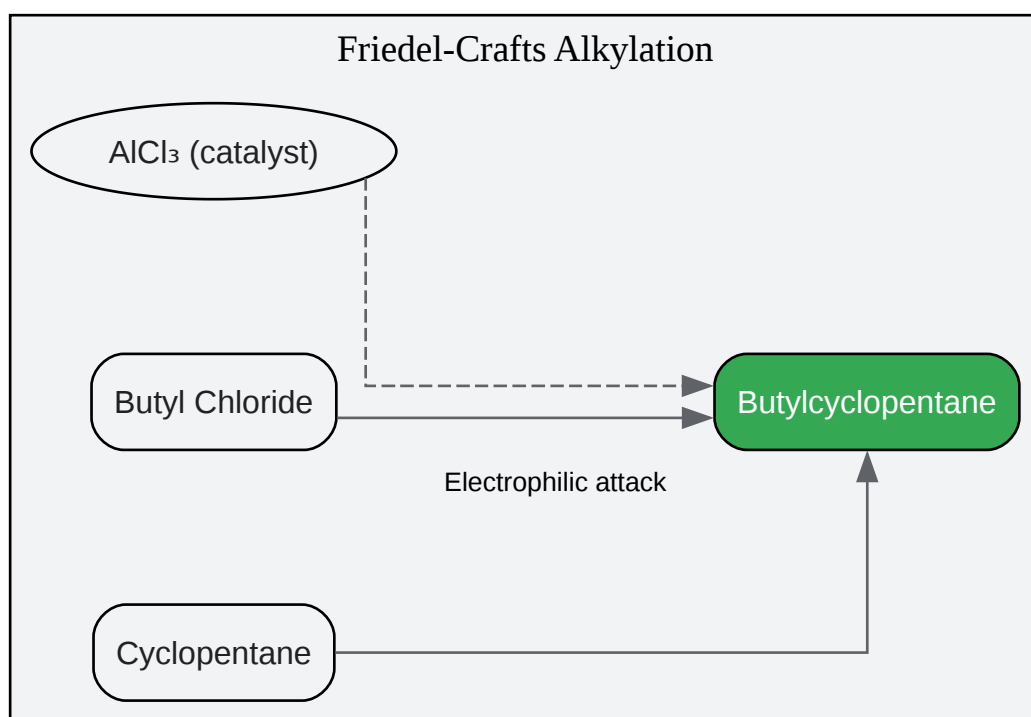
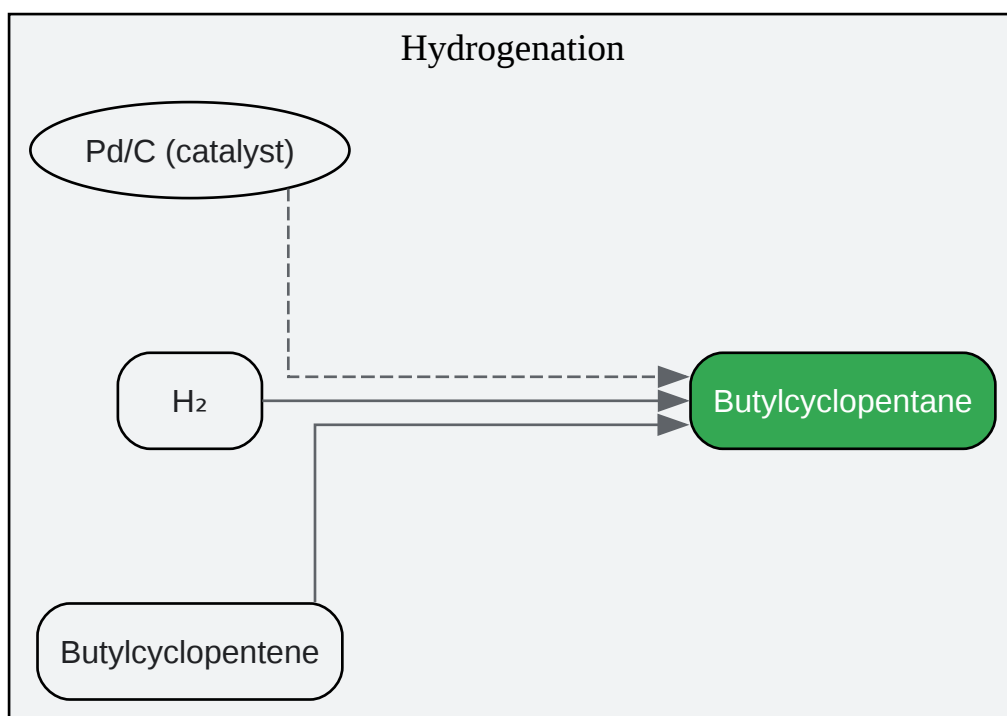
The physical and chemical properties of **butylcyclopentane** are summarized in the table below. These properties underscore its utility as a non-polar solvent and organic synthesis intermediate.[12]

Property	Value	Unit
Appearance	Colorless liquid[1]	-
Melting Point	-80.3	°C[1]
Boiling Point	161.0	°C[1]
Density	0.8164	g/cm <sup>3</sup> [1]
Solubility in Water	Insoluble (2.3E-3 g/L at 25 °C) [6]	g/L
Solubility in Organic Solvents	Highly soluble in hexane, diethyl ether, toluene[1]	-
Vapor Pressure	kPa	

## Synthesis of Butylcyclopentane

**Butylcyclopentane** can be synthesized through several established organic chemistry routes. The choice of method often depends on the desired purity, scale, and available starting materials.

## Synthesis Pathways



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Caption: Key synthetic routes to **Butylcyclopentane**.

## Experimental Protocols

### 1. Friedel-Crafts Alkylation of Cyclopentane

This method involves the reaction of cyclopentane with a butyl halide in the presence of a Lewis acid catalyst, such as aluminum chloride ( $\text{AlCl}_3$ ).<sup>[12]</sup>

- Materials: Cyclopentane, butyl chloride, anhydrous aluminum chloride.
- Procedure:
  - In a reaction flask equipped with a stirrer and a reflux condenser, add cyclopentane and anhydrous aluminum chloride.
  - Cool the mixture in an ice bath.
  - Slowly add butyl chloride to the reaction mixture while maintaining the temperature.
  - After the addition is complete, allow the mixture to stir at room temperature for several hours.
  - Quench the reaction by slowly adding it to ice water.
  - Separate the organic layer, wash it with a dilute sodium bicarbonate solution and then with water.
  - Dry the organic layer over anhydrous magnesium sulfate.
  - Purify the product by fractional distillation.

### 2. Catalytic Hydrogenation of Butylcyclopentene

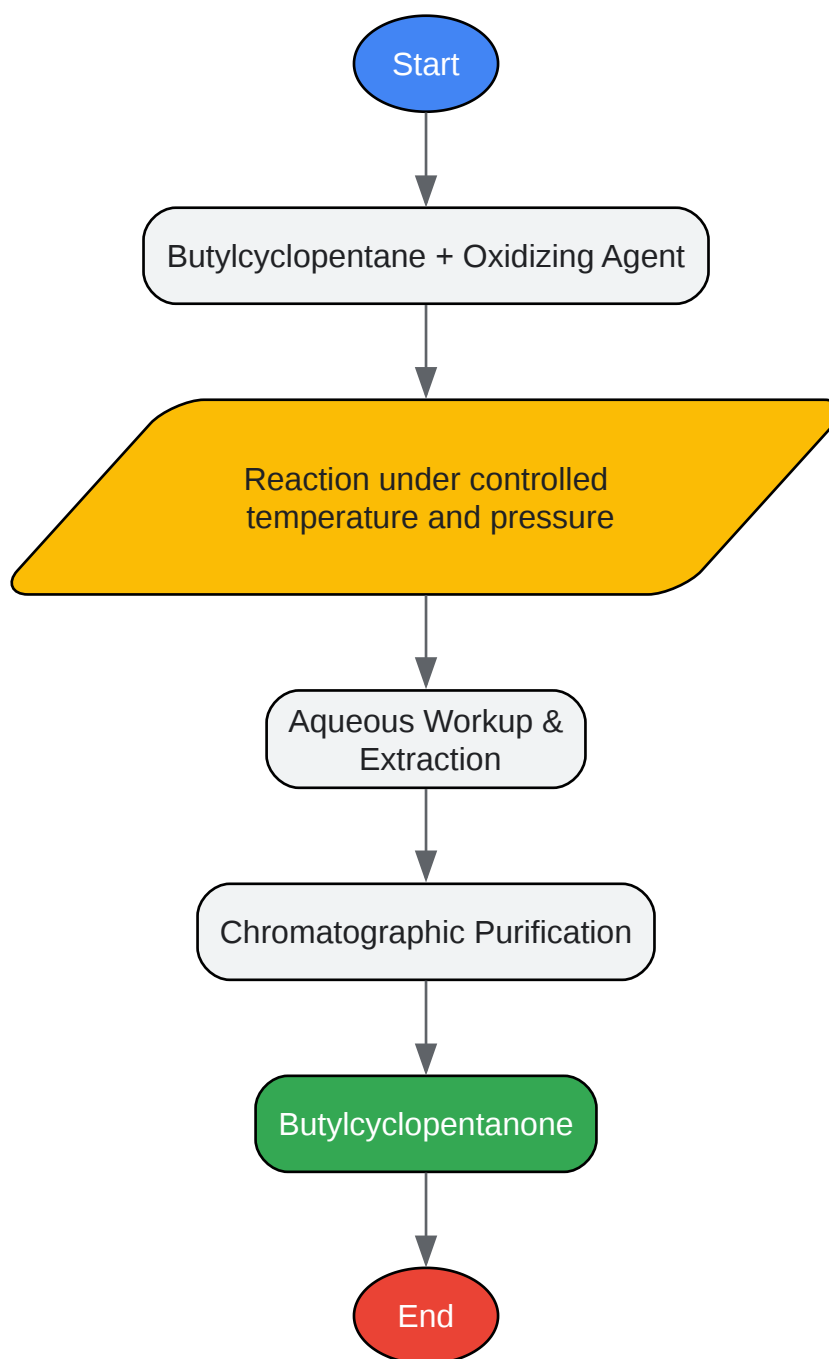
This process involves the reduction of butylcyclopentene to **butylcyclopentane** using hydrogen gas and a metal catalyst.<sup>[12]</sup>

- Materials: Butylcyclopentene, palladium on carbon (Pd/C) catalyst, ethanol (solvent), hydrogen gas.
- Procedure:
  - Dissolve butylcyclopentene in ethanol in a hydrogenation vessel.
  - Add the Pd/C catalyst to the solution.
  - Pressurize the vessel with hydrogen gas to the desired pressure.
  - Stir the mixture vigorously at room temperature until the theoretical amount of hydrogen is consumed.
  - Filter the reaction mixture to remove the catalyst.
  - Remove the solvent from the filtrate under reduced pressure.
  - The resulting liquid is **butylcyclopentane**, which can be further purified by distillation if necessary.

## Chemical Reactivity

As a saturated hydrocarbon, **butylcyclopentane** exhibits reactivity typical of alkanes and cycloalkanes.<sup>[1]</sup> Key reactions include combustion, halogenation, oxidation, and reduction.

## Experimental Workflow: Oxidation to Butylcyclopentanone



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Caption: Workflow for the oxidation of **Butylcyclopentane**.

## Applications in Research and Industry

**Butylcyclopentane**'s specific physicochemical properties make it a valuable compound in several fields:

- Solvent and Reaction Medium: Its non-polar and aprotic nature makes it an excellent solvent for organic reactions, especially those involving organometallic catalysts.[\[12\]](#)
- Chemical Intermediate: It serves as a building block in the synthesis of more complex molecules and ligands.[\[12\]](#)
- Fuel Science: It is studied as a model compound in fuel research.[\[12\]](#)
- Analytical Chemistry: **Butylcyclopentane** is used as a standard in gas chromatography (GC) and mass spectrometry for the identification and quantification of hydrocarbons in complex mixtures like petroleum products.[\[12\]](#)
- Materials Science: It is investigated as a component in the development of novel polymers and advanced materials.[\[12\]](#)
- Specialty Chemicals: It is a precursor in the production of specialty chemicals, including lubricants.[\[12\]](#)

## Analytical Characterization

The characterization of **butylcyclopentane** is typically performed using a combination of standard analytical techniques:

- Gas Chromatography (GC): Used to determine purity and for separation from other hydrocarbons. Kovats retention indices are available for this compound.[\[2\]](#)[\[8\]](#)
- Mass Spectrometry (MS): Provides information on the molecular weight and fragmentation pattern, confirming the structure.[\[5\]](#)
- Infrared (IR) Spectroscopy: Used to identify the characteristic C-H and C-C bonds of the alkane structure.[\[2\]](#)[\[5\]](#)
- Nuclear Magnetic Resonance (NMR) Spectroscopy:  $^1\text{H}$  and  $^{13}\text{C}$  NMR provide detailed structural information.[\[13\]](#)

In conclusion, **butylcyclopentane** is a well-characterized cycloalkane with important applications in both academic research and industrial processes. Its straightforward synthesis and defined properties make it a valuable tool for chemists and material scientists.

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